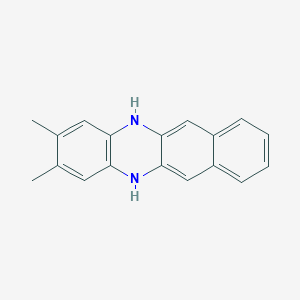

2,3-Dimethyl-5,12-dihydrobenzo[b]phenazine

• CAS No.: 760188-43-0
• Molecular Formula: C18H16N2
• Molecular Weight: 260.3 g/mol
• IUPAC Name: 2,3-dimethyl-5,12-dihydrobenzo[b]phenazine
• InChI: InChI=1S/C18H16N2/c1-11-7-15-16(8-12(11)2)20-18-10-14-6-4-3-5-13(14)9-17(18)19-15/h3-10,19-20H,1-2H3
• InChI Key: NZYXEOYGRPZMDP-UHFFFAOYSA-N
• Canonical SMILES: CC1=CC2=C(C=C1C)NC3=CC4=CC=CC=C4C=C3N2

Description

2,3-Dimethyl-5,12-dihydrobenzo[b]phenazine is a useful research compound. Its molecular formula is C18H16N2 and its molecular weight is 260.3 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

2,3-dihydroxynapthalene (10 g, 62.5 mmol), 4,5-dimethyl-1,2-phenylenediamine (8.5 g, 62.5 mmol) and N,N-dimethylaniline (54 ml) are placed into a round bottom flask under nitrogen atmosphere. Mixture is stirred at reflux. Reaction is monitored by TLC (CH2Cl2:Heptane/1:1) until all 2,3-dihydroxynaphthalene has reacted (˜3 hours). After cooling to room temperature, toluene (100 ml) is added and solid is collected by vacuum filtration. After washing with toluene (50 ml), ethanol (100 ml) and hexanes (50 ml), the product is dried under vacuum to yield 23.3 g (33% yield) of light yellow solid.
